

Personal protective equipment for handling (S)-2-amino-5-phenylpentanoic acid

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Compound of Interest

Compound Name: (S)-2-amino-5-phenylpentanoic acid

Cat. No.: B112858

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Essential Safety and Handling Guide for (S)-2-amino-5-phenylpentanoic acid

This document provides crucial safety and logistical information for the handling and disposal of **(S)-2-amino-5-phenylpentanoic acid** (CAS: 62777-25-7), designed for researchers, scientists, and drug development professionals. Adherence to these guidelines is essential for ensuring personal safety and maintaining a secure laboratory environment.

While some safety data sheets indicate no known OSHA hazards, others classify the compound as a potential irritant.^{[1][2]} It is prudent to handle it as a substance that may cause skin, eye, and respiratory irritation.^{[2][3][4]}

Personal Protective Equipment (PPE)

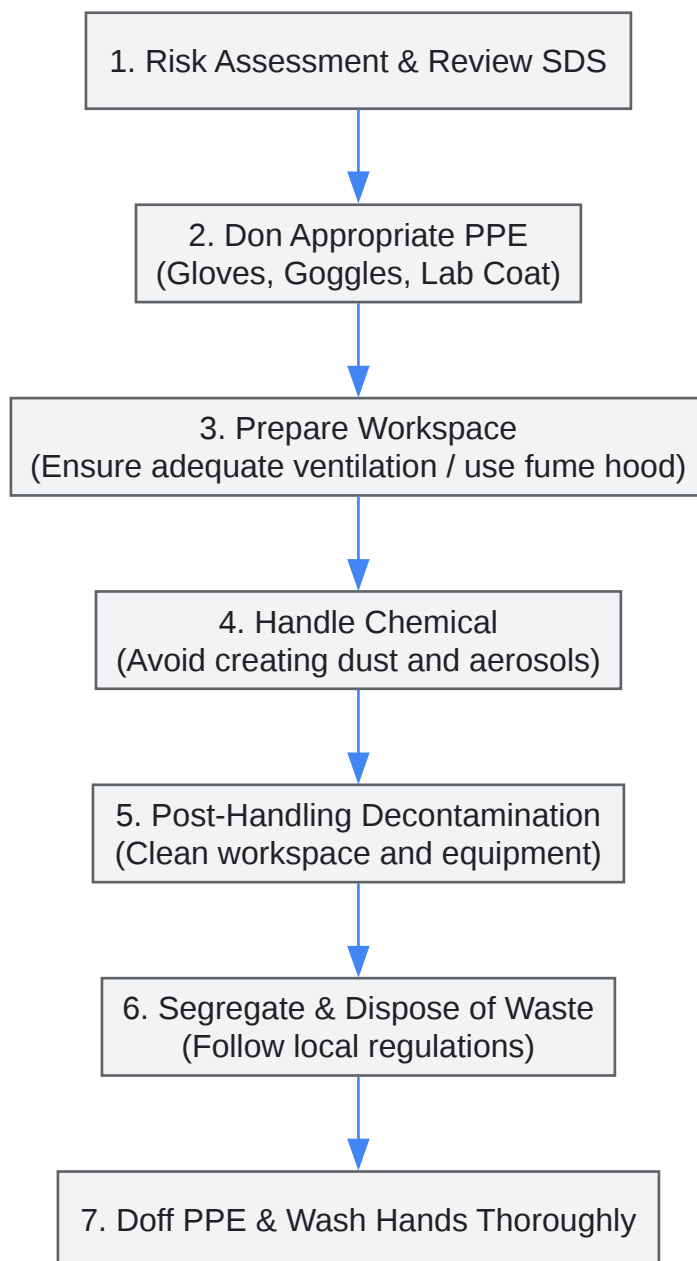
A thorough hazard assessment should be conducted for any specific protocol.^[5] However, the following table summarizes the recommended baseline PPE for handling **(S)-2-amino-5-phenylpentanoic acid**, particularly in its solid, powdered form.

Protection Area	Recommended Equipment	Specifications & Best Practices
Eye & Face	Safety glasses with side-shields or Safety Goggles	Must conform to EN166 (EU) or OSHA 29 CFR 1910.133 (US) standards.[1][6] A face shield may be used for additional protection against splashes.[7]
Hands	Chemical-resistant gloves	Handle with gloves.[1] Nitrile or neoprene gloves are suitable for a wide range of chemicals. [7][8] Always inspect gloves before use and remove them correctly to avoid skin contamination.
Body	Laboratory coat or Chemical-resistant apron/coveralls	Body protection should be chosen based on the amount and concentration of the substance being handled.[1] An apron provides an additional layer of protection against spills.[9]
Respiratory	Not typically required under normal use with proper ventilation.[1][6]	If dust or aerosols may be generated, use a NIOSH-approved N95 (US) or type P1 (EN 143) dust mask.[1] Work should be performed in a well-ventilated area or under a chemical fume hood.[1]

Operational Plan: Safe Handling Workflow

Proper procedure is critical to minimize exposure and ensure safety. The following workflow outlines the key steps for handling **(S)-2-amino-5-phenylpentanoic acid** from preparation

through disposal.



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Caption: Workflow for safely handling **(S)-2-amino-5-phenylpentanoic acid**.

Handling Procedures:

- Always work in a well-ventilated area, such as a chemical fume hood, especially when handling the solid form to prevent dust formation.[1]

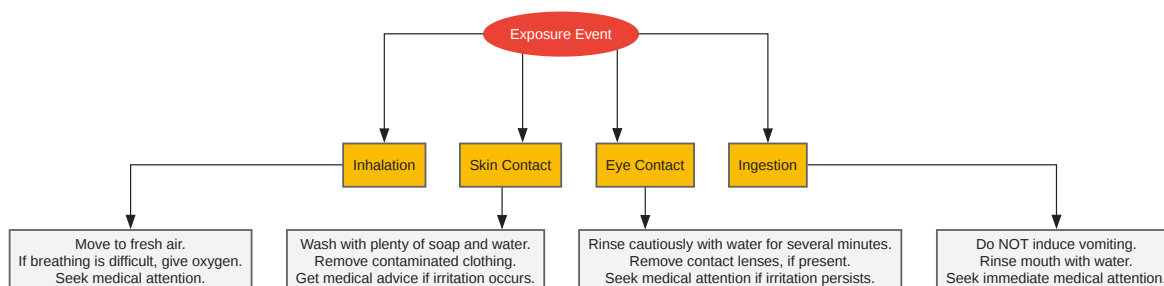
- Avoid all direct contact with the skin and eyes.[1]
- Avoid inhalation of dust.[1]

Storage:

- Keep the container tightly closed to prevent contamination and moisture absorption.[1][6]
- Store in a dry, cool, and well-ventilated place away from strong oxidizing agents and strong acids.[1]

Emergency Procedures: First Aid Measures

Immediate and appropriate first aid is critical in the event of an accidental exposure.



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Caption: Immediate first aid measures for different types of exposure.

First Aid Protocols:

- General Advice: In all cases of exposure, consult a physician and show them the product's Safety Data Sheet (SDS).[1][3]

- Inhalation: Move the exposed individual to fresh air at once.[10] If breathing has stopped or is difficult, provide artificial respiration or oxygen and seek immediate medical attention.[3][10]
- Skin Contact: Promptly wash the affected area with soap and plenty of water.[1][10] Remove any contaminated clothing and wash it before reuse.[3][4] If skin irritation develops or persists, get medical advice.[4][10]
- Eye Contact: Flush eyes with water as a precaution.[1] Rinse cautiously and thoroughly with water for several minutes, removing contact lenses if it is safe and easy to do so.[3][4] If eye irritation persists, seek medical attention.[4]
- Ingestion: If swallowed, rinse the mouth with water but do not induce vomiting.[4] Never give anything by mouth to an unconscious person and get medical attention immediately.[4]

Disposal Plan

Proper disposal of chemical waste is paramount to environmental safety and regulatory compliance.

- Chemical Waste: All waste containing **(S)-2-amino-5-phenylpentanoic acid** must be disposed of in accordance with federal, state, and local environmental control regulations.[1] It should be treated as chemical waste and collected in a suitable, labeled container for disposal by a licensed professional waste disposal service.
- Contaminated Materials: Any PPE or lab supplies (e.g., weigh paper, wipes) that are contaminated should be collected and disposed of as hazardous waste.
- Empty Containers: To be disposed of as general trash, empty containers must be triple-rinsed with a suitable solvent (such as water).[11] The rinsate should be collected and disposed of as chemical waste.[11] After rinsing, deface the labels on the container before discarding it.[11]

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